

Navigating Meropenem Breakpoints: A Comparative Guide for Researchers

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An essential resource for drug development professionals, researchers, and scientists, this guide provides a comprehensive comparison of current meropenem breakpoints for key bacterial pathogens. It details the latest 2024 and 2025 guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), alongside experimental data and methodologies to aid in the validation and interpretation of antimicrobial susceptibility testing (AST).

Meropenem Breakpoint Comparison: CLSI vs. EUCAST

The interpretation of meropenem susceptibility is guided by minimum inhibitory concentration (MIC) breakpoints established by regulatory bodies like CLSI in the United States and EUCAST in Europe. These breakpoints, which categorize a pathogen as Susceptible (S), Intermediate (I), or Resistant (R), are periodically updated based on clinical outcome data, pharmacokinetic/pharmacodynamic (PK/PD) modeling, and the prevalence of resistance mechanisms. Below is a summary of the most recent meropenem breakpoints for critical Gram-negative pathogens.

Pathogen	Regulatory Body	Susceptible (S) (µg/mL)	Intermediate (I) (µg/mL)	Resistant (R) (µg/mL)	Year
Enterobacteriales	CLSI	≤1	2	≥4	2024[1][2]
EUCAST	≤2	>2 to ≤8	>8	2024[3][4][5]	
Pseudomonas aeruginosa	CLSI	≤2	4	≥8	2024[1][2]
EUCAST	≤2	>2 to ≤8	>8	2024[3][4][5]	
Acinetobacter baumannii complex	CLSI	≤2	4	≥8	2024[1][2][6]
EUCAST	≤2	>2 to ≤8	>8	2024[3][4][5]	

Note: The breakpoints listed are for systemic infections and may differ for specific sites of infection (e.g., meningitis). Always refer to the latest official documents for the most current and detailed information. The upcoming CLSI M100 35th Edition for 2025 and EUCAST version 15.0 for 2025 are anticipated to provide further updates.[7][8][9][10][11]

Performance of Meropenem Susceptibility Testing Methods

The accuracy of MIC determination is highly dependent on the testing methodology. While broth microdilution (BMD) is considered the gold standard, other methods are commonly used in clinical and research settings.

Method	Principle	Advantages	Disadvantages
Broth Microdilution (BMD)	Serial two-fold dilutions of meropenem in a liquid growth medium are inoculated with a standardized bacterial suspension. The MIC is the lowest concentration that inhibits visible growth. [12][13][14]	Gold standard, high accuracy and reproducibility.[12]	Labor-intensive, not ideal for high-throughput screening.
Etest®	A predefined, stable gradient of meropenem is immobilized on a plastic strip, which is placed on an inoculated agar plate. The MIC is read where the elliptical zone of inhibition intersects the strip. [15][16][17][18][19]	Provides a precise MIC value, flexible for testing individual isolates.[16][19]	Higher cost per test compared to disk diffusion, potential for reading errors.
VITEK® 2	An automated system that uses miniaturized test cards with various antibiotic concentrations. Bacterial growth is monitored kinetically to determine the MIC. [20][21][22]	High throughput, rapid results, and standardized interpretation.[22]	May show discrepancies with reference methods for certain drug-bug combinations, particularly for carbapenem-resistant isolates.[20][21]
MicroScan WalkAway	An automated system that utilizes microtiter	High throughput, customizable panels.	Performance can vary depending on the

	plates with dried antibiotic panels. The system incubates and reads the panels to determine MICs. [6]		specific panel and organism.
Sensititre™	A manual or automated system using microtiter plates with dried antibiotic concentrations. It is known for its flexibility in custom plate formats. [12] [23]	High degree of customization for research purposes.	Manual reading can be subjective.

Studies comparing these methods have shown variable levels of agreement. For instance, for carbapenemase-producing *Klebsiella pneumoniae*, MicroScan has demonstrated high agreement with BMD, while VITEK 2 has shown higher rates of very major errors.[\[13\]](#)

Experimental Protocols

Accurate validation of meropenem breakpoints requires strict adherence to standardized protocols. The following outlines the key steps for the reference broth microdilution method.

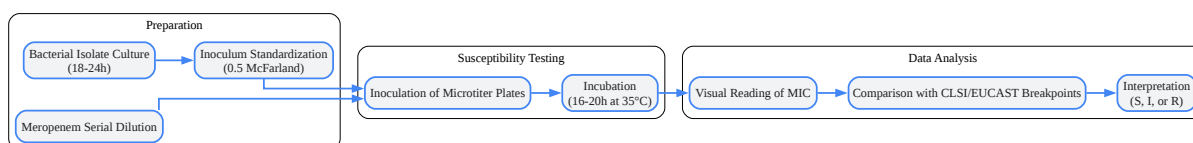
Broth Microdilution (BMD) Protocol for Meropenem MIC Determination (CLSI M07)

- **Preparation of Meropenem Stock Solution:** Prepare a stock solution of meropenem powder in an appropriate solvent as specified by the manufacturer.
- **Preparation of Microdilution Plates:** Perform serial two-fold dilutions of the meropenem stock solution in cation-adjusted Mueller-Hinton broth (CAMHB) to achieve the desired final concentration range in 96-well microtiter plates.
- **Inoculum Preparation:** From a fresh (18-24 hour) culture on a non-selective agar plate, prepare a bacterial suspension in a sterile broth or saline to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.

- Inoculation: Dilute the standardized bacterial suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Incubation: Incubate the inoculated plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ in ambient air for 16-20 hours.
- Reading the MIC: Following incubation, visually inspect the plates for bacterial growth. The MIC is the lowest concentration of meropenem that completely inhibits visible growth.
- Quality Control: Concurrently test quality control strains with known meropenem MIC values (e.g., *Escherichia coli* ATCC® 25922™, *Pseudomonas aeruginosa* ATCC® 27853™) to ensure the validity of the test run.

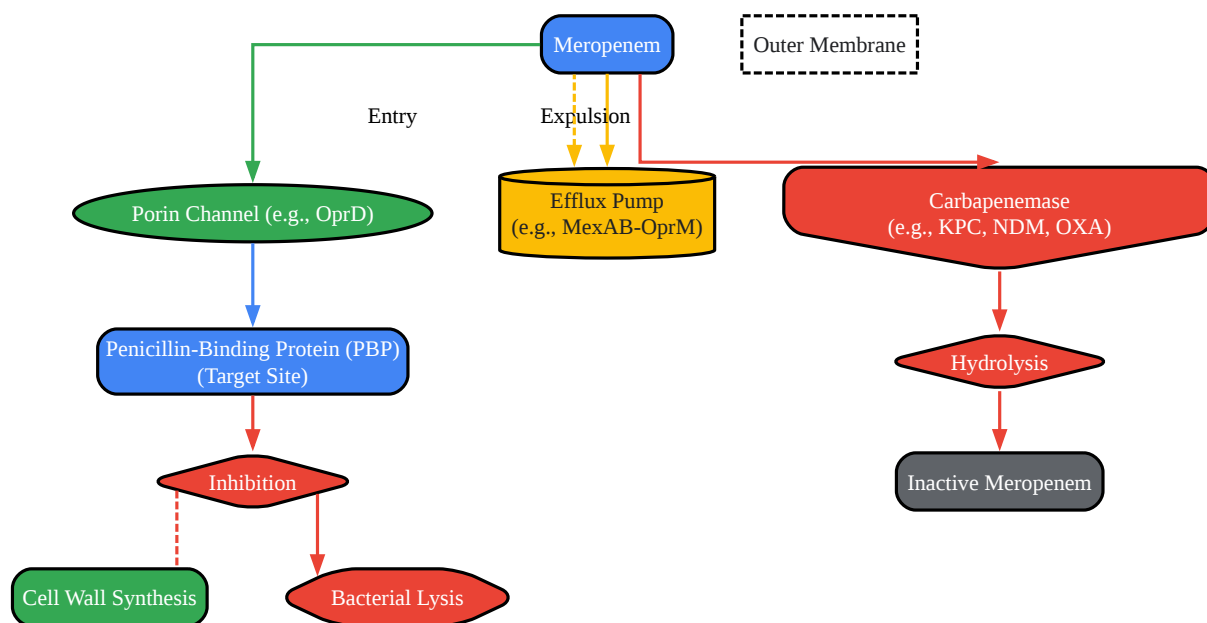
Visualizing Experimental and Biological Pathways

To better illustrate the processes involved in meropenem breakpoint validation and resistance, the following diagrams are provided.



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Caption: Workflow for Meropenem Breakpoint Validation using Broth Microdilution.



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Caption: Key Mechanisms of Meropenem Action and Bacterial Resistance.

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References

- 1. darvashco.com [darvashco.com]
- 2. clsi.org [clsi.org]

- 3. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 4. [megumed.de](https://www.megumed.de) [[megumed.de](https://www.megumed.de)]
- 5. EUCAST: Breakpoint table 14.0 (2024) available for consultation (5-19 December, 2023) [[eucast.org](https://www.eucast.org)]
- 6. media.beckmancoulter.com [media.beckmancoulter.com]
- 7. [labors.at](https://www.labors.at) [[labors.at](https://www.labors.at)]
- 8. EUCAST: Clinical Breakpoint Tables [[eucast.org](https://www.eucast.org)]
- 9. Antibacterial Susceptibility Test Interpretive Criteria | FDA [[fda.gov](https://www.fda.gov)]
- 10. Major updates to FDA-recognized Clinical and Laboratory Standards Institute breakpoints are a win for the fight against antimicrobial resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [clsi.org](https://www.clsi.org) [[clsi.org](https://www.clsi.org)]
- 12. Evaluation of CLSI Agar Dilution Method and Trek Sensititre Broth Microdilution Panel for Determining Antimicrobial Susceptibility of *Streptococcus pneumoniae* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Comparison of Meropenem MICs and Susceptibilities for Carbapenemase-Producing *Klebsiella pneumoniae* Isolates by Various Testing Methods - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [labspec.org](https://www.labspec.org) [[labspec.org](https://www.labspec.org)]
- 15. Multicenter Clinical Evaluation of Etest Meropenem-Vaborbactam (bioMérieux) for Susceptibility Testing of Enterobacterales (Enterobacteriaceae) and *Pseudomonas aeruginosa* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. ETEST® Meropenem vaborbactam | Pioneering Diagnostics [[biomerieux.com](https://www.biomerieux.com)]
- 17. [biomerieux.com](https://www.biomerieux.com) [[biomerieux.com](https://www.biomerieux.com)]
- 18. products.sysmex-biomerieux.net [products.sysmex-biomerieux.net]
- 19. health.maryland.gov [health.maryland.gov]
- 20. Evaluation of the Vitek 2 AST-N269 Card for Detection of Meropenem Resistance in Imipenem-Susceptible Meropenem-Resistant Enterobacteriaceae - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. [Performance evaluation of VITEK 2 system in meropenem susceptibility testing of clinical *Pseudomonas aeruginosa* isolates] [pubmed.ncbi.nlm.nih.gov]
- 22. VITEK® 2 [[biomerieux.com](https://www.biomerieux.com)]
- 23. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

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